

Molecular weight and formula of 1-Methylcyclohexan-1-amine hydrochloride.

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Compound of Interest

Compound Name: 1-Methylcyclohexan-1-amine hydrochloride

Cat. No.: B1304960

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Technical Guide: 1-Methylcyclohexan-1-amine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties and synthetic considerations for **1-Methylcyclohexan-1-amine hydrochloride**, a key chemical intermediate. The information is presented to support research and development activities in the pharmaceutical and chemical industries.

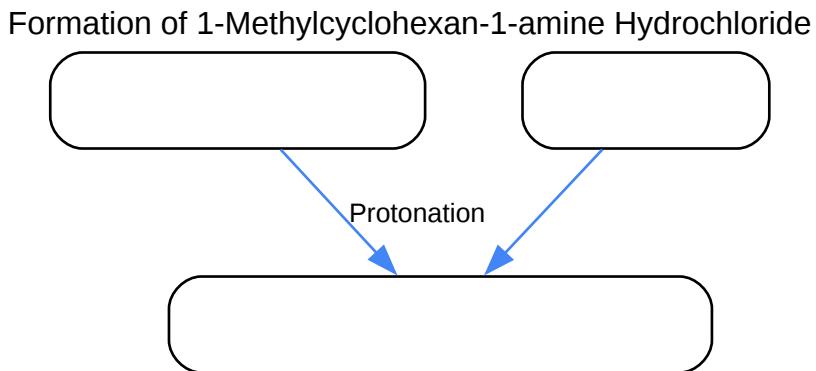
Core Physicochemical Data

The fundamental quantitative properties of **1-Methylcyclohexan-1-amine hydrochloride** are summarized in the table below, providing a clear reference for experimental and developmental work.

Property	Value	Source
Chemical Formula	C ₇ H ₁₆ CIN	[1]
Molecular Weight	149.67 g/mol	[1]
Melting Point	178-183 °C	[1]
Appearance	White to off-white solid	[1]
CAS Number	89854-70-6	[1]

Synthesis and Formulation

The formation of **1-Methylcyclohexan-1-amine hydrochloride** involves the reaction of its free amine precursor, 1-Methylcyclohexan-1-amine, with hydrochloric acid. This acid-base reaction is a standard and efficient method for producing the stable salt form.



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Caption: Acid-base reaction for the synthesis of the hydrochloride salt.

Experimental Protocol: Synthesis of 1-Methylcyclohexan-1-amine

A representative experimental protocol for the synthesis of the precursor, 1-Methylcyclohexan-1-amine, is the reductive amination of cyclohexanone.

Materials:

- Cyclohexanone
- Methylamine
- Activated Aluminum
- Mercuric Chloride
- Methanol
- Ethanol

Procedure:

- Activate aluminum sheets by immersion in methanol, followed by the addition of mercuric chloride. Maintain the temperature below 55°C for 2 hours.
- Remove the soaking solution and add ethanol to the activated aluminum.
- Prepare a mixed solution of methylamine and cyclohexanone.
- Add the methylamine and cyclohexanone solution dropwise to the activated aluminum suspension with stirring.
- Upon completion of the reaction, the resulting 1-Methylcyclohexan-1-amine can be isolated and purified using standard organic chemistry techniques such as distillation.

Formation of the Hydrochloride Salt:

To form **1-Methylcyclohexan-1-amine hydrochloride**, the purified 1-Methylcyclohexan-1-amine is dissolved in a suitable organic solvent, such as diethyl ether or isopropanol. An equimolar amount of hydrochloric acid (either as a gas or a solution in a compatible solvent) is

then added with stirring. The hydrochloride salt will typically precipitate out of the solution and can be collected by filtration, washed with a cold solvent, and dried.

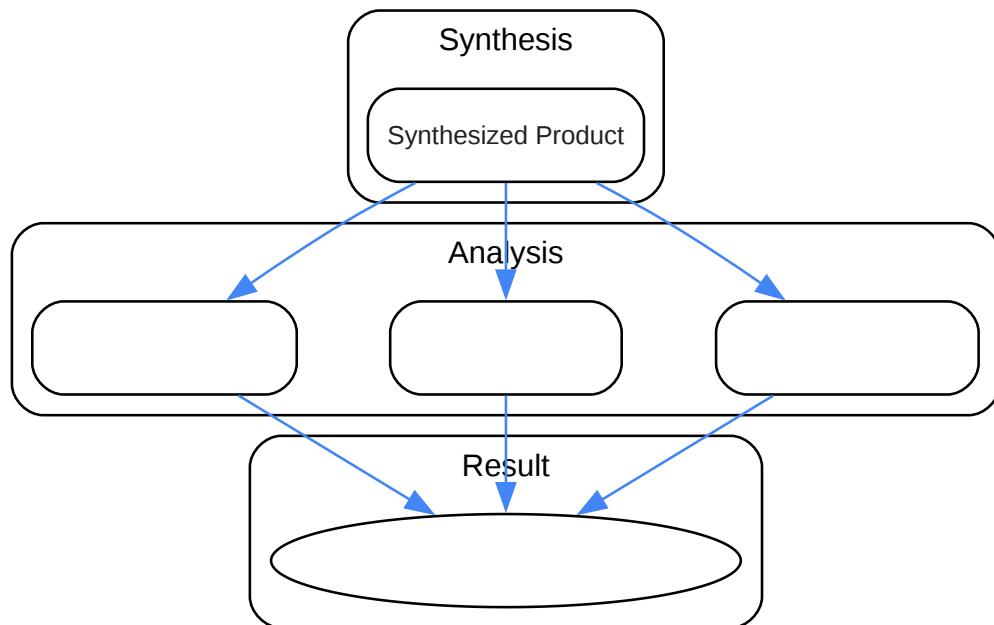
Analytical Characterization

The identity and purity of **1-Methylcyclohexan-1-amine hydrochloride** would be confirmed using standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR spectroscopy is used to confirm the presence of the methyl and cyclohexyl protons. A predicted ^1H NMR spectrum in D_2O shows a multiplet around 1.71 ppm.[2]
 - ^{13}C NMR spectroscopy would show the characteristic signals for the seven carbon atoms in the molecule.
- Infrared (IR) Spectroscopy: The IR spectrum would be expected to show characteristic peaks for N-H stretching vibrations of the ammonium salt, as well as C-H and C-N stretching vibrations.
- Mass Spectrometry (MS): Mass spectrometry would be used to confirm the molecular weight of the cation (1-Methylcyclohexan-1-ammonium).

The following diagram illustrates a typical analytical workflow for the characterization of the final product.

Analytical Workflow for Product Characterization

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Caption: A typical workflow for the analytical characterization of the synthesized product.

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References

- 1. 1-Methyl-cyclohexylamine hydrochloride | 89854-70-6 [chemicalbook.com]
- 2. hmdb.ca [hmdb.ca]
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